2-(4-Methylphenoxy)triethylamine MPTA structure and properties

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Compound of Interest

Compound Name:	*2-(4-Methylphenoxy)triethylamine*
CAS No.:	*2759-98-0*
Cat. No.:	*B1222057*

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Technical Whitepaper: 2-(4-Methylphenoxy)triethylamine (MPTA)

Chemical Architecture, Synthesis, and Functional Applications in Plant Physiology[1]

Executive Summary

2-(4-Methylphenoxy)triethylamine (MPTA) is a tertiary amine ether primarily utilized as a bioregulator in plant physiology. Structurally analogous to the well-known plant growth regulator DCPTA (2-(3,4-dichlorophenoxy)triethylamine), MPTA functions as a potent modulator of the carotenoid biosynthetic pathway.

Unlike general auxins or cytokinins, MPTA exhibits a specific mode of action: the inhibition of lycopene cyclase, the enzyme responsible for cyclizing lycopene into

-carotene. This inhibition forces the accumulation of lycopene, inducing profound pigmentation changes and enhancing the antioxidant profile of treated biological systems. This guide provides a definitive reference for the synthesis, physicochemical characterization, and

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experimental application of MPTA.

> *Critical Acronym Note: In organic synthesis literature, "MPTA" or "MTPA" often refers to Mosher's Acid (*
>
> -methoxy-
>
> -trifluoromethylphenylacetic acid). Ensure distinction is made; this guide focuses exclusively on the phenoxy-triethylamine derivative defined above.

Part 1: Chemical Identity & Structural Analysis[2][3]

MPTA is an ether-linked tertiary amine derived from p-cresol. Its lipophilic tolyl ring and hydrophilic diethylamino tail allow it to penetrate lipid bilayers while maintaining solubility in aqueous buffers when protonated.

Nomenclature and Identification

Property	Detail
Chemical Name	2-(4-Methylphenoxy)-N,N-diethylethanamine
Common Acronym	MPTA
Synonyms	N,N-Diethyl-2-(p-tolyloxy)ethylamine; 2-(p-Methylphenoxy)triethylamine
Molecular Formula	C H NO
Molecular Weight	221.34 g/mol
SMILES	CCN(CC)CCOC1=CC=C(C)C=C1
Component Moieties	p-Cresol (lipophilic head) + N,N-Diethylethanamine (basic tail)

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Structural visualization

The molecule consists of a para-substituted benzene ring linked via an ethyl ether bridge to a diethylamine group. This structure is critical for its interaction with the hydrophobic pocket of cyclase enzymes.

Part 2: Physicochemical Properties[6]

Understanding the phase behavior of MPTA is essential for formulation. The free base is an oil, while the hydrochloride salt is a crystalline solid suitable for aqueous solution preparation.

Physical Data Table

Property	Value / Description	Condition
Appearance (Free Base)	Pale yellow to amber oil	25°C, 1 atm
Appearance (HCl Salt)	White to off-white crystalline powder	Recrystallized
Boiling Point (Free Base)	~145–150 °C	@ 1.5 mmHg (Estimated)
Melting Point (HCl Salt)	168–172 °C	Standard Pressure
Solubility (Free Base)	Soluble in DCM, EtOAc, MeOH, Hexane	Insoluble in water
Solubility (HCl Salt)	Soluble in Water (>100 g/L), Ethanol	Insoluble in Hexane, Ether
pKa (Conjugate Acid)	~9.5–9.8	Predicted (Amine)

Part 3: Synthesis & Manufacturing Protocols

Expert Insight: The synthesis of MPTA follows a standard Williamson ether synthesis or amine alkylation. The most robust route for laboratory scale involves the alkylation of p-cresol with 2-chloro-N,N-diethylethanamine. This method avoids the handling of volatile diethylamine gas required in alternative routes.

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Experimental Protocol: Synthesis of MPTA Hydrochloride

Reagents:

- p-Cresol (108 g, 1.0 mol)
- 2-Chloro-N,N-diethylethanamine hydrochloride (172 g, 1.0 mol)
- Potassium Carbonate (anhydrous, 276 g, 2.0 mol)
- Acetone (1.5 L) or Acetonitrile (for higher reflux temp)

Workflow:

- Activation: In a 3-neck round-bottom flask equipped with a mechanical stirrer and reflux condenser, dissolve p-cresol in Acetone. Add Potassium Carbonate. Stir at room temperature for 30 minutes to generate the phenoxide anion.
- Alkylation: Add 2-Chloro-N,N-diethylethanamine hydrochloride portion-wise.
- Reflux: Heat the mixture to reflux (approx. 56°C for Acetone) and maintain for 12–18 hours. Monitor via TLC (Mobile phase: 10% MeOH in DCM).
- Work-up:
  - Cool mixture and filter off inorganic salts (KCl, excess K

    CO

).
  - Concentrate the filtrate under reduced pressure to obtain the crude oily free base.
- Purification (Acid-Base Extraction):
  - Dissolve crude oil in Diethyl Ether or Dichloromethane.

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- Extract with 1M HCl (3x). The MPTA moves to the aqueous phase; unreacted cresol remains in the organic phase.
- Basify the aqueous phase to pH >11 using 4M NaOH. MPTA free base will oil out.
- Extract the free base back into Diethyl Ether. Dry over MgSO

  .

- Salt Formation: Bubble dry HCl gas through the ether solution or add ethanolic HCl dropwise. The MPTA-HCl salt will precipitate. Filter and recrystallize from Ethanol/Ether.

Synthesis Pathway Diagram

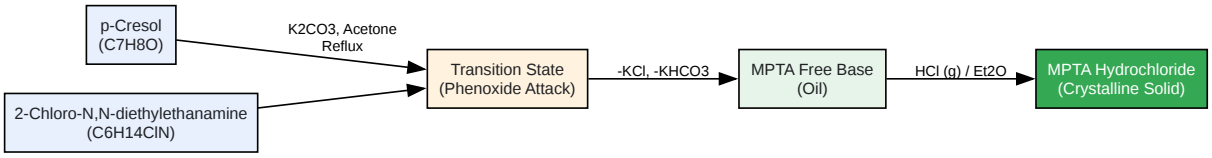

Figure 1: Synthetic Pathway for MPTA Hydrochloride

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Figure 1: Williamson ether synthesis route utilizing phase-transfer principles.

Part 4: Biological Mechanism & Applications[8][9]

MPTA acts as a tertiary amine bioregulator. Its primary utility lies in the manipulation of the isoprenoid pathway, specifically downstream of geranylgeranyl pyrophosphate (GGPP).

Mechanism of Action: Lycopene Cyclase Inhibition

The conversion of lycopene (red) to

-carotene (orange) is catalyzed by the enzyme lycopene

-cyclase (LCY-B). MPTA acts as a non-competitive inhibitor of this enzyme.

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- Effect: By blocking the cyclization rings, MPTA causes the plant machinery to arrest pigment synthesis at the lycopene stage.
- Gene Expression: Evidence suggests MPTA also upregulates the transcription of upstream carotenogenic genes (e.g., PSY, PDS), leading to a "super-accumulation" of lycopene rather than just a blockage.

Pathway Visualization

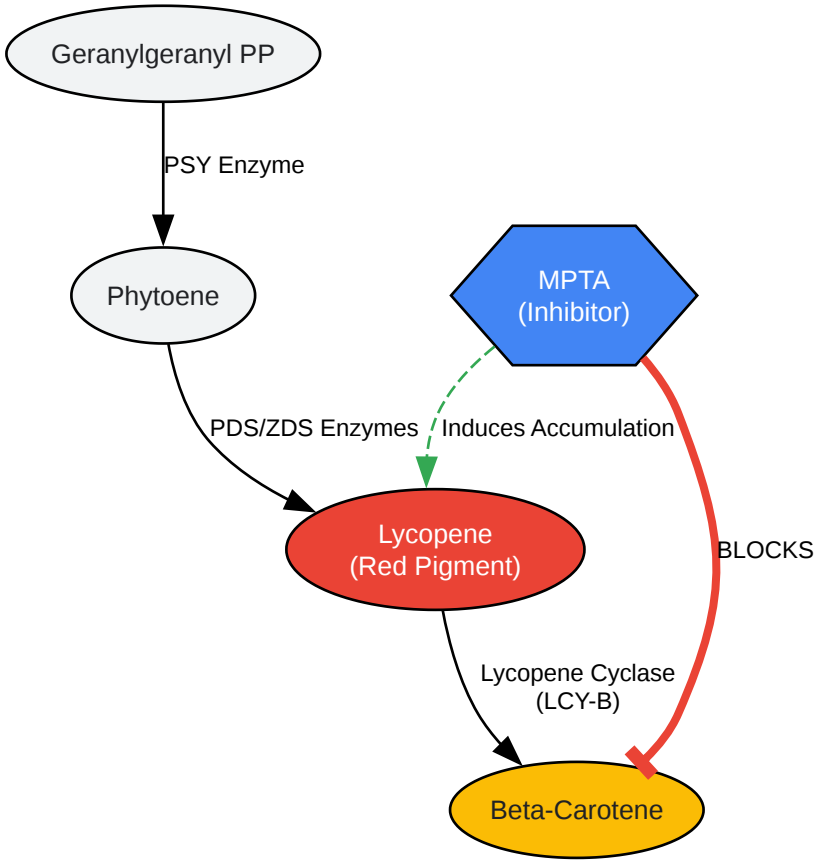

Figure 2: MPTA Inhibition of Lycopene Cyclase in Carotenoid Biosynthesis

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Figure 2: MPTA blocks the cyclization step, forcing lycopene accumulation.

Part 5: Safety & Handling

Expert Warning: As a tertiary amine and phenol derivative, MPTA must be handled with strict safety protocols.

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- Hazards: Causes skin irritation and serious eye damage.[1][2] Harmful if swallowed.[1][2] The free base is lipophilic and can penetrate skin.
- Storage: Store the hydrochloride salt in a desiccator at room temperature. It is hygroscopic.[3]
- Disposal: Incinerate in a chemical incinerator equipped with an afterburner and scrubber.

References

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